Spectroscopic Characterization of 3-(Benzenesulfonyl)quinolin-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*3-(Benzenesulfonyl)quinolin-2-amine*
CAS No.:	*861386-01-8*
Cat. No.:	*B2990463*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **3-(Benzenesulfonyl)quinolin-2-amine**, a compound of interest in medicinal chemistry and materials science. This document outlines the expected data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, along with detailed experimental protocols. The information herein is intended to serve as a valuable resource for researchers involved in the synthesis, characterization, and application of novel quinoline derivatives.

Introduction

3-(Benzenesulfonyl)quinolin-2-amine belongs to the quinoline class of heterocyclic compounds, which are prevalent in many biologically active natural products and synthetic molecules.[1] The incorporation of a benzenesulfonyl group at the 3-position and an amine group at the 2-position of the quinoline core results in a unique electronic and structural

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framework. Accurate spectroscopic characterization is paramount for confirming the identity, purity, and structure of this compound, which is a critical step in any research and development pipeline. This guide details the expected outcomes and methodologies for its analysis using fundamental spectroscopic techniques.

Spectroscopic Data Summary

The following tables summarize the anticipated quantitative data from the spectroscopic analysis of **3-(Benzenesulfonyl)quinolin-2-amine**. These predictions are based on the analysis of its chemical structure and comparison with data from analogous quinoline derivatives.

Table 1: Predicted ^{1}H NMR Chemical Shifts (in DMSO-d_6)

Protons	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
NH_2	~7.5 - 8.5	Broad Singlet	-
H4	~8.8 - 9.0	Singlet	-
H5	~7.8 - 8.0	Doublet	~8.0
H6	~7.4 - 7.6	Triplet	~7.5
H7	~7.6 - 7.8	Triplet	~7.5
H8	~7.9 - 8.1	Doublet	~8.0
H2'/H6'	~7.9 - 8.1	Doublet	~7.5
H3'/H5'	~7.5 - 7.7	Triplet	~7.5
H4'	~7.6 - 7.8	Triplet	~7.5

Table 2: Predicted ^{13}C NMR Chemical Shifts (in DMSO-d_6)

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Carbon Atom	Chemical Shift (δ, ppm)
C2	~158 - 160
C3	~125 - 127
C4	~145 - 147
C4a	~122 - 124
C5	~128 - 130
C6	~124 - 126
C7	~129 - 131
C8	~127 - 129
C8a	~148 - 150
C1'	~140 - 142
C2'/C6'	~127 - 129
C3'/C5'	~129 - 131
C4'	~133 - 135

Table 3: Key Infrared (IR) Absorption Bands

Functional Group	Wavenumber (cm^{-1})	Intensity
N-H Stretch (Amine)	3450 - 3300	Medium (two bands)
C-H Stretch (Aromatic)	3100 - 3000	Medium
C=N Stretch (Quinoline)	1620 - 1580	Strong
C=C Stretch (Aromatic)	1580 - 1450	Medium-Strong
S=O Stretch (Sulfonyl)	1350 - 1300, 1180 - 1150	Strong (two bands)
C-N Stretch (Aromatic Amine)	1335 - 1250	Strong
C-S Stretch	800 - 600	Medium

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Table 4: Mass Spectrometry (MS) Data

Ion	m/z (calculated)
$[M+H]^+$	299.0747
$[M+Na]^+$	321.0566
$[M]^{+\cdot}$	298.0674

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton and carbon framework of the molecule.

Instrumentation: A Bruker Ascend™ 400 MHz NMR spectrometer or equivalent.[2]

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(Benzenesulfonyl)quinolin-2-amine** in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum.
  - Typical parameters: 32 scans, relaxation delay of 1-2 seconds, acquisition time of 3-4 seconds.
  - Reference the spectrum to the residual solvent peak of DMSO-d_6 (δ ~2.50 ppm).
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Typical parameters: 1024 scans, relaxation delay of 2-5 seconds.

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- Reference the spectrum to the solvent peak of DMSO-d_6 (δ ~39.52 ppm).

- Data Processing: Process the raw data using appropriate NMR software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and peak integration.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, such as a Bruker ALPHA, equipped with an Attenuated Total Reflectance (ATR) accessory.[3]

Procedure:

- Background Scan: Record a background spectrum of the clean ATR crystal to account for atmospheric and instrumental interferences.

- Sample Analysis: Place a small amount of the solid **3-(Benzenesulfonyl)quinolin-2-amine** sample directly onto the ATR crystal.[4] Ensure good contact between the sample and the crystal surface.

- Spectrum Acquisition: Collect the IR spectrum over a range of 4000-400 cm^{-1}.

- Data Processing: The resulting spectrum of absorbance or transmittance versus wavenumber is analyzed to identify characteristic absorption bands.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A high-resolution mass spectrometer (HRMS), such as a Q-TOF or Orbitrap instrument, with an electrospray ionization (ESI) source.[5][6]

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.

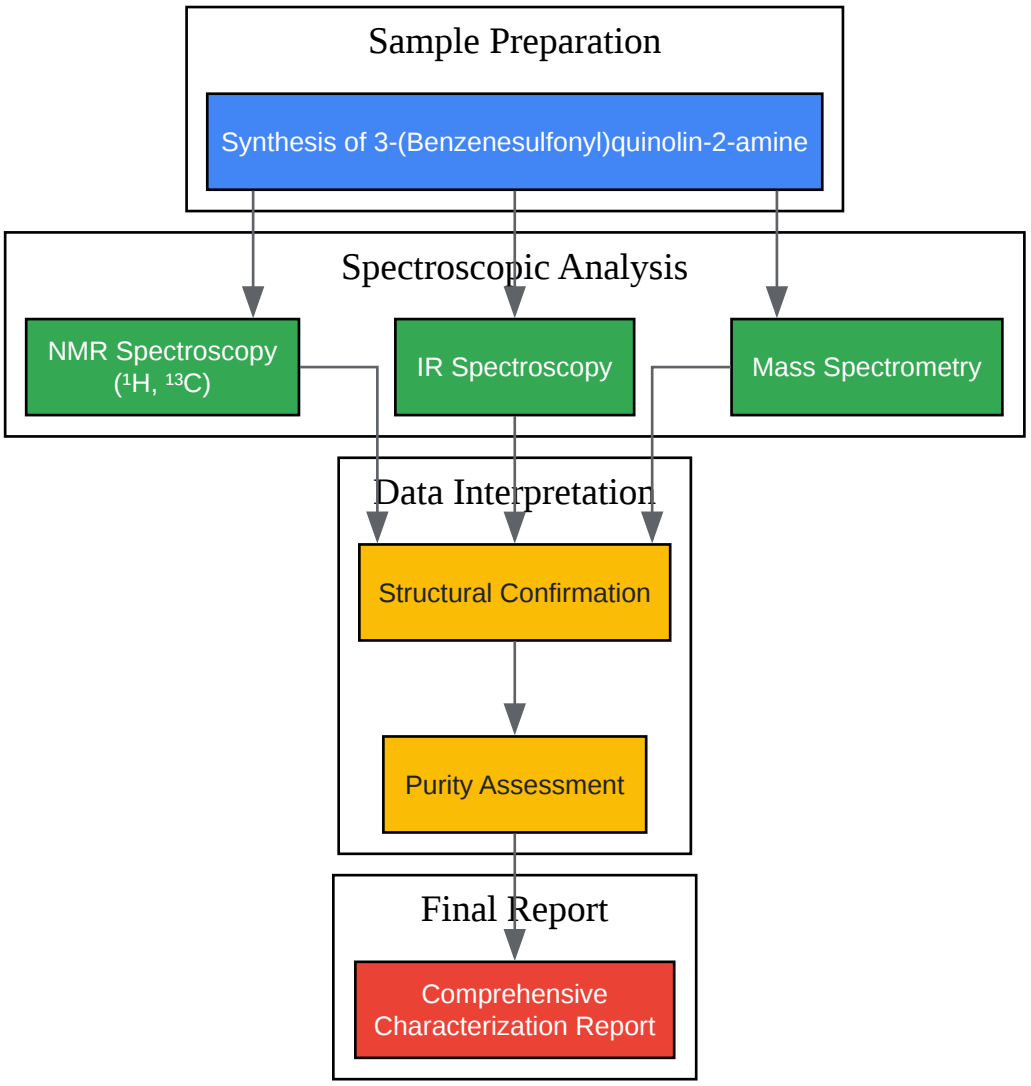
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- Infusion: Infuse the sample solution directly into the ESI source at a constant flow rate.
- Ionization: Apply a high voltage to the ESI needle to generate charged droplets, leading to the formation of gas-phase ions.
- Mass Analysis:
  - Acquire a full scan mass spectrum in positive ion mode to detect the protonated molecule $[M+H]^+$ and other adducts (e.g., $[M+Na]^+$).
  - The high-resolution capability of the instrument allows for the determination of the exact mass and elemental composition.[5]
- Data Analysis: Process the data to identify the molecular ion peak and any significant fragment ions.

Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis and the structural relationship of the key functional groups within **3-(Benzenesulfonyl)quinolin-2-amine**.

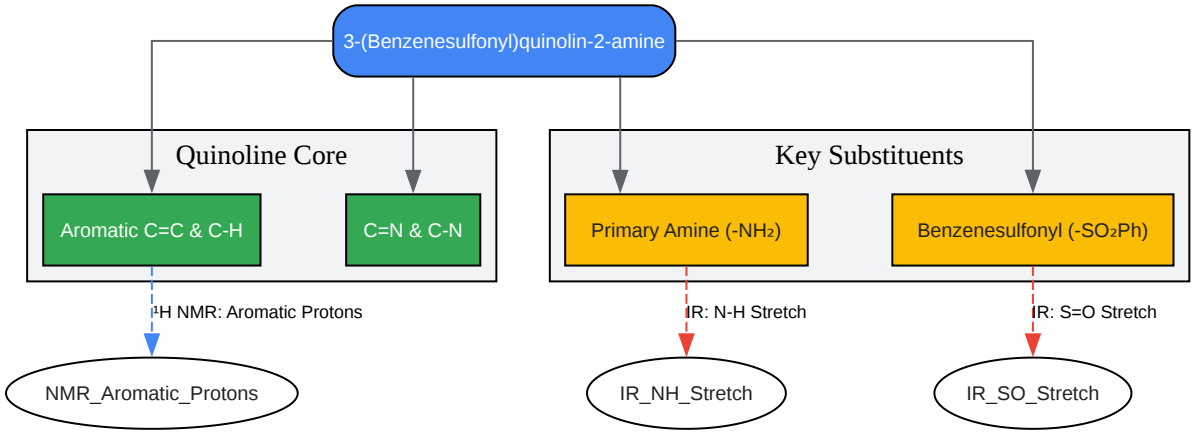
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Caption: Workflow for the spectroscopic analysis of **3-(Benzenesulfonyl)quinolin-2-amine**.

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Caption: Key functional groups and their spectroscopic correlations.

Conclusion

The spectroscopic analysis of **3-(Benzenesulfonyl)quinolin-2-amine** through NMR, IR, and Mass Spectrometry provides a complete picture of its chemical structure. The data and protocols presented in this guide offer a robust framework for the unambiguous characterization of this and related quinoline derivatives. Adherence to these methodologies will ensure high-quality, reproducible data, which is essential for advancing research and development in fields where such compounds are of interest.

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